

# 3-Phenylpyrrolidine hydrochloride molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *3-Phenylpyrrolidine hydrochloride*

Cat. No.: B1386916

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An In-Depth Technical Guide to **3-Phenylpyrrolidine Hydrochloride**: Properties, Synthesis, and Applications

## Abstract

This technical guide provides a comprehensive overview of **3-Phenylpyrrolidine hydrochloride**, a pivotal chemical intermediate for researchers, scientists, and professionals in drug development and agrochemical synthesis. The document delves into the core physicochemical properties, molecular formula, and molecular weight of this compound. It places a strong emphasis on the critical role of stereochemistry, detailing the distinct properties and applications of its racemic and enantiomerically pure forms. Furthermore, this guide outlines a representative synthetic workflow, provides standard protocols for spectroscopic characterization, and explores its diverse applications. Safety, handling, and storage protocols are also summarized to ensure best practices in a laboratory setting.

## Core Physicochemical and Structural Properties

**3-Phenylpyrrolidine hydrochloride** is a substituted pyrrolidine compound valued as a versatile building block in organic synthesis.<sup>[1][2]</sup> Its hydrochloride salt form enhances stability and simplifies handling compared to the free base. The fundamental properties are summarized below.

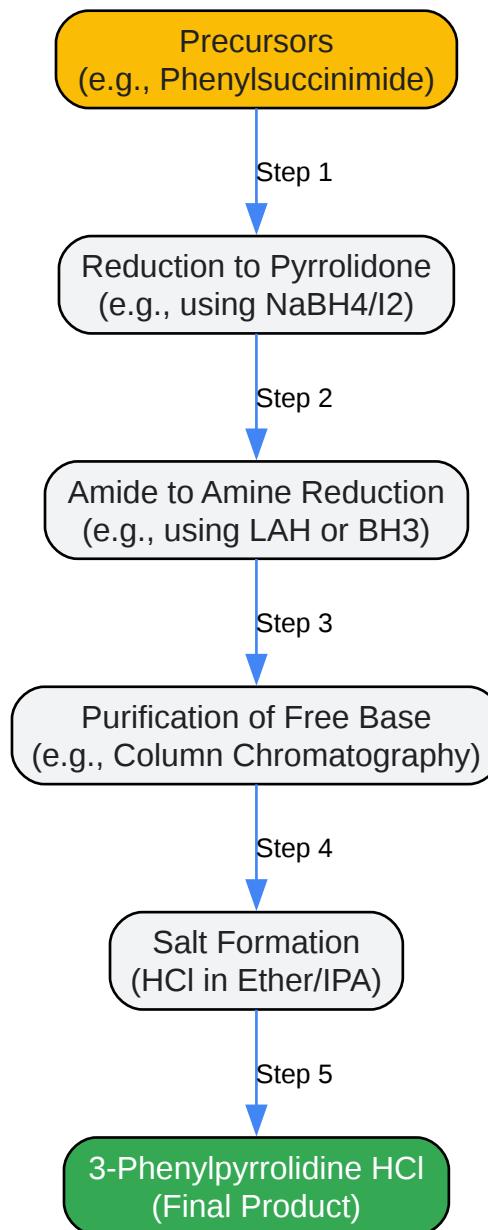
Property	Data	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>14</sub> ClN	[3][4]
Molecular Weight	183.68 g/mol	[3][5]
Appearance	Crystalline solid	[1]
CAS Number (Racemic)	857281-02-8	[4][6]
CAS Number ((S)-enantiomer)	1094670-20-8	[1][3]
CAS Number ((R)-enantiomer)	851000-46-9	[7]
Storage	Store at room temperature in a dry, well-ventilated place.	[3][8]
Synonyms	(S)-3-PHENYL-PYRROLIDINE HCl, 3-Phenyl-pyrrolidine hydrochloride	[1][3][6]

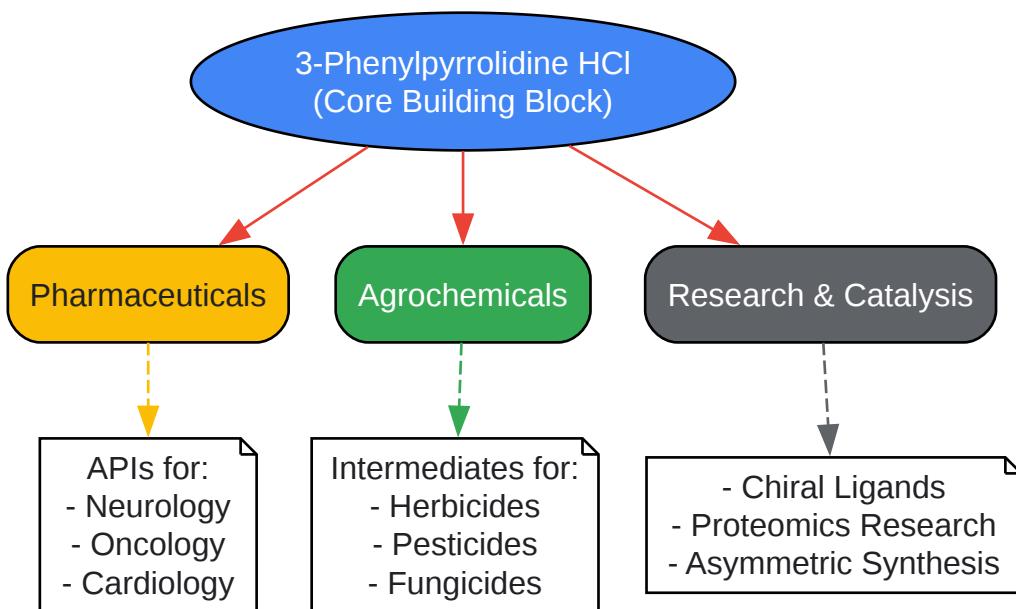
## The Critical Role of Stereochemistry

The 3-position of the pyrrolidine ring is a stereocenter, meaning 3-Phenylpyrrolidine can exist as two non-superimposable mirror images: the (S) and (R) enantiomers.

- **(S)-3-Phenylpyrrolidine hydrochloride:** A specific stereoisomer often used in the synthesis of chiral drugs.[1]
- **(R)-3-Phenylpyrrolidine hydrochloride:** The opposing enantiomer, which may exhibit different biological activity.
- **Racemic 3-Phenylpyrrolidine hydrochloride:** A 1:1 mixture of the (S) and (R) enantiomers.

In drug development, the stereochemistry of a molecule is paramount. Enantiomers frequently interact differently with chiral biological targets like enzymes and receptors, leading to variations in efficacy, metabolism, and toxicity. Utilizing an enantiomerically pure starting material like (S)- or (R)-**3-Phenylpyrrolidine hydrochloride** is a foundational strategy for developing stereospecific active pharmaceutical ingredients (APIs), which can lead to improved therapeutic profiles and reduced side effects.[1]





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- To cite this document: BenchChem. [3-Phenylpyrrolidine hydrochloride molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at:

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